

Pefloxacin Mesylate Dihydrate

pharmacokinetics different species

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Compound Focus: Pefloxacin Mesylate Dihydrate

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Comparative Pharmacokinetics of Pefloxacin

Species	Half-Life (t _{1/2})	Protein Binding	Key Metabolites (Norfloxacin/Pefloxacin Ratio)	Primary Elimination Route	Oral Bioavailability
Human	8.6 h [1]	~20% [1]	2.3 [1]	Urine (58.9% of dose) [1]	Well absorbed [1] [2]
Dog	Information missing	Weak (~20%) [1]	~1 [1]	Bile (extensive) & Urine [1]	Information missing
Rat	Information missing	Information missing	~1 [1]	Bile (extensive) [1]	Good, no cumulation [2] [1]
Cynomolgus Monkey	Information missing	Information missing	1.6 [1]	Urine [1]	Information missing
Mouse	1.9 h [1]	Information missing	0 [1]	Urine [1]	Information missing

Species	Half-Life (t _{1/2})	Protein Binding	Key Metabolites (Norfloxacin/Pefloxacin Ratio)	Primary Elimination Route	Oral Bioavailability
Broiler Chicken	IV: 8.44 h; Oral: 13.18 h [3]	Information missing	~0.05 (C _{MAX} ratio) [3]	Information missing	70% [3]

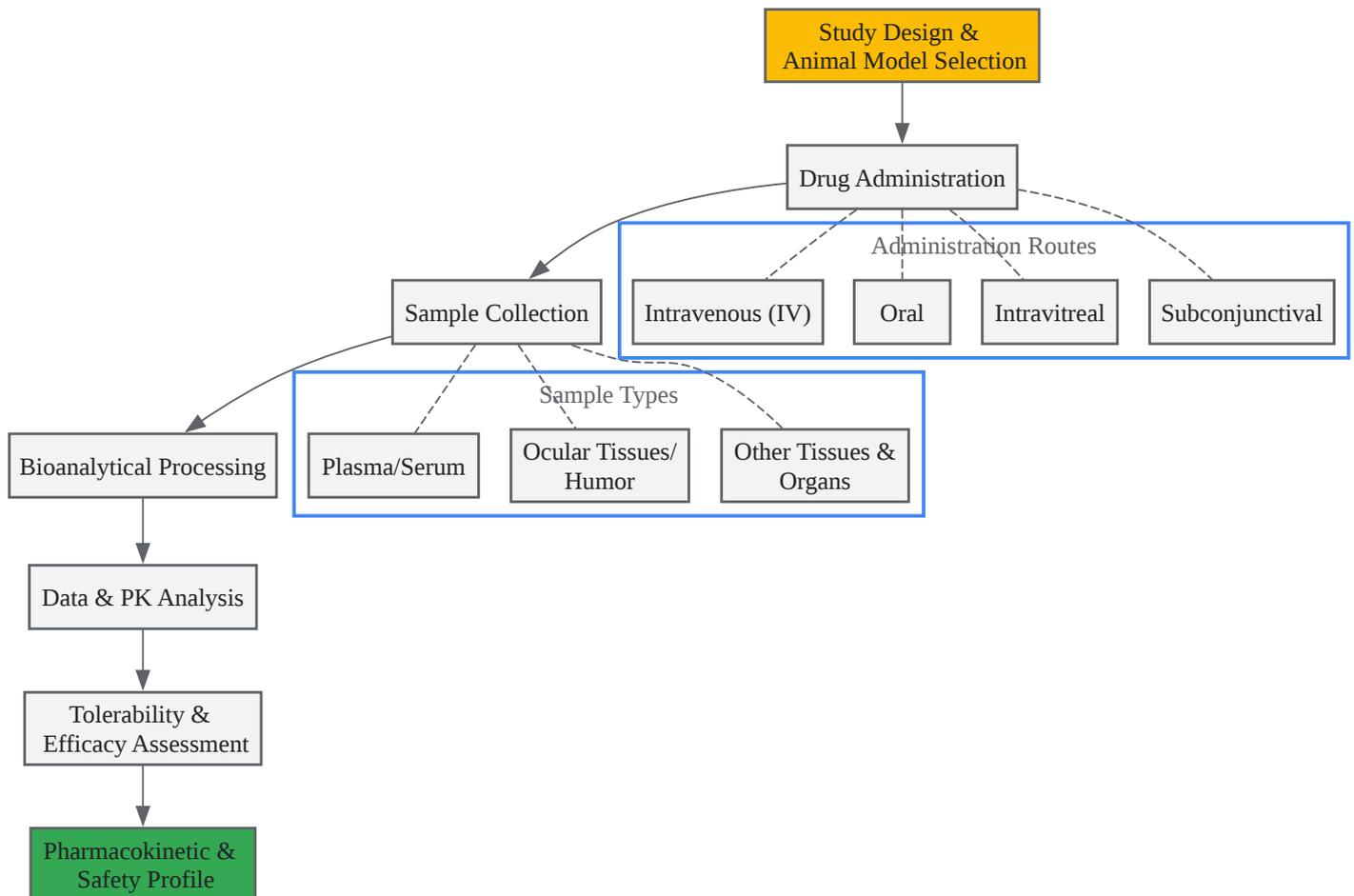
Detailed Experimental Data and Protocols

The data in the summary table are derived from specific experimental models and analytical methods.

- Ocular Kinetics in Rabbits:** A study investigating **intravitreal injection** of 80 µg of pefloxacin in rabbit eyes found a short vitreal half-life of about 3 hours. High concentrations were detected in the chorioretina, with no drug found in the aqueous humor. Pigmented rabbits bound twice as much drug in their iris and chorioretina compared to albino rabbits, attributed to melanin binding [4]. Another study on **subconjunctival injection** (0.8 mg) in pigmented rabbits showed that pefloxacin reached the cornea and aqueous humor but did not penetrate the vitreous humor. This route was effective in treating experimental staphylococcal corneal ulcers [5].
- Oral Administration in Broiler Chickens:** In a study where chickens received a single 10 mg/kg oral dose, plasma concentrations were analyzed using **High-Performance Liquid Chromatography (HPLC)**. The method involved extracting pefloxacin and its metabolite from plasma with methylene chloride and a phosphate buffer, followed by analysis using a C18 column and spectrofluorimetric detection [3].
- Preclinical Absorption and Metabolism:** A foundational study established that pefloxacin is well-absorbed orally and widely distributed in tissues. Concentrations in most organs and tissues of rats and dogs were found to be higher than in plasma. Metabolic pathways and urinary excretion profiles were characterized across mice, rats, dogs, monkeys, and humans [1].

Key Experimental Workflow

The following diagram illustrates the general workflow for determining the pharmacokinetics and toxicology of pefloxacin in animal models, as reflected in the cited studies:



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Research Implications

The provided data has significant implications for designing and interpreting preclinical studies.

- **Metabolite Activity Consideration:** The higher ratio of the active metabolite norfloxacin in humans compared to most animal models suggests that **in-vitro efficacy studies may need to account for the combined activity of both the parent drug and its metabolite** to accurately predict human outcomes [1].
- **Ocular Route Selection:** The distinct kinetic profiles following intravitreal versus subconjunctival administration highlight the importance of **matching the route of administration to the target ocular tissue** [4] [5].
- **Model Selection for Toxicity:** The finding that pigmented rabbits accumulate twice as much pefloxacin in ocular tissues as albino rabbits indicates that **pigmented models are crucial for assessing the potential local tissue toxicity of drugs that bind to melanin** [4].

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